

A Technical Guide to Aluminum Nitrate: Hydrated vs. Anhydrous Forms

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Compound of Interest

Compound Name: Aluminum nitrate

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This technical guide provides a comprehensive comparison of the properties, synthesis, and thermal behavior of **aluminum nitrate** in its common hydrated form (nonahydrate) versus its anhydrous form. This document is intended to serve as a detailed resource, incorporating quantitative data, experimental methodologies, and process visualizations to support research and development activities.

Core Properties: A Comparative Analysis

Aluminum nitrate is a salt of aluminum and nitric acid that exists most commonly as a crystalline hydrate, specifically **aluminum nitrate** nonahydrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$).^{[1][2]} The anhydrous form, $\text{Al}(\text{NO}_3)_3$, is less common as it is difficult to obtain; the hydrated salt tends to decompose upon heating rather than simply losing its water of crystallization.^[1] Both forms are white, crystalline solids and are highly soluble in water.^[3]

Physical and Chemical Data

The fundamental properties of the anhydrous and nonahydrate forms of **aluminum nitrate** are summarized below for direct comparison.

Table 1: Physical and Chemical Properties

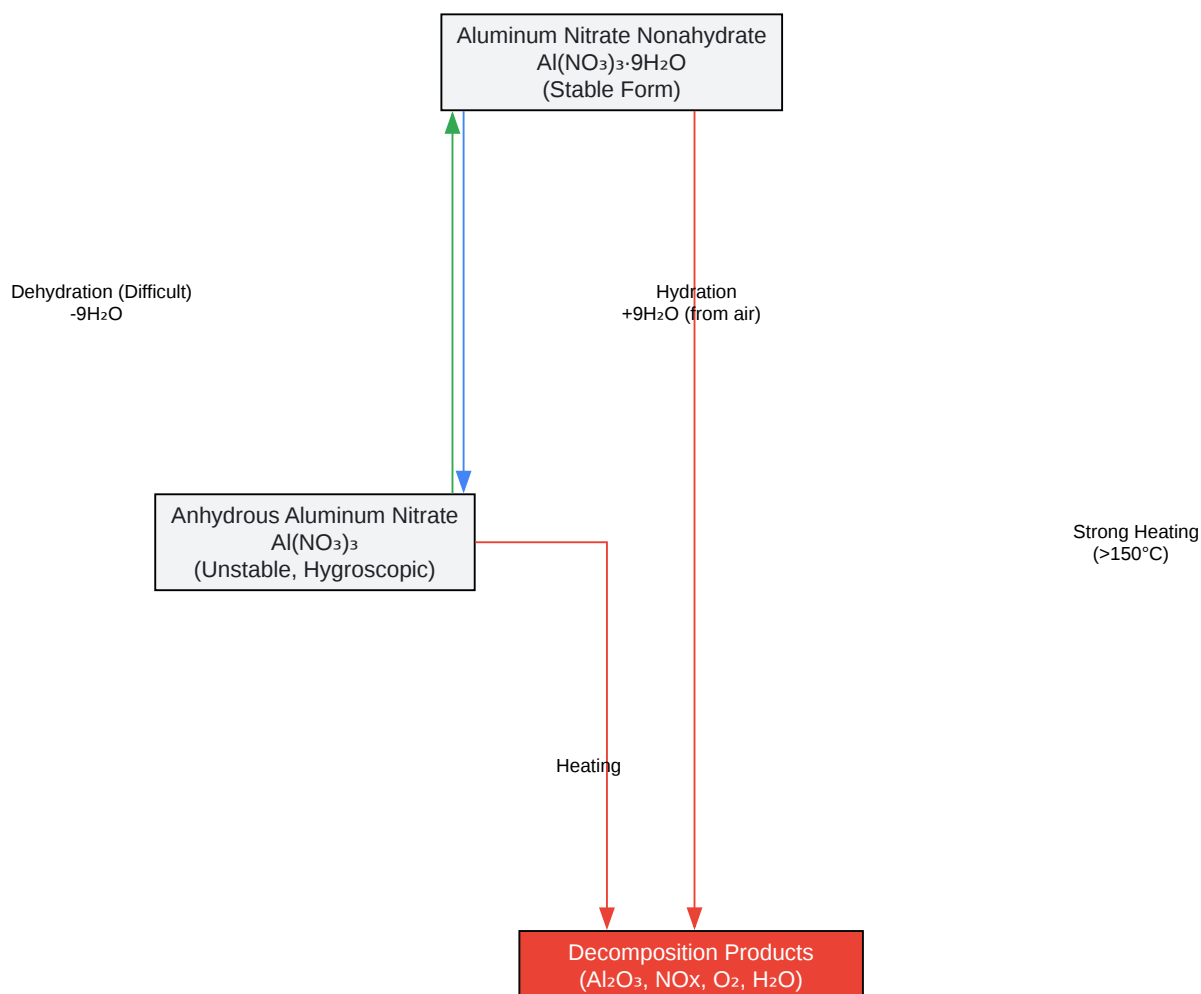
Property	Aluminum Nitrate Anhydrous	Aluminum Nitrate Nonahydrate
Chemical Formula	$\text{Al}(\text{NO}_3)_3$	$\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$
Molar Mass	212.996 g/mol [1][4]	375.134 g/mol [1][4]
Appearance	White hygroscopic crystals/powder[1][3]	White, deliquescent crystalline solid[1][3]
Odor	Odorless[3]	Odorless when fresh[1]
Density	Not readily available	1.72 g/cm ³ [1][3][4]
Melting Point	66 °C (151 °F)[1][2][4]	73.9 °C (165 °F)[1][2][4]
Boiling Point	150 °C (302 °F), decomposes[3][4]	Decomposes upon heating[2][3][4][5]

Table 2: Solubility Data

Solvent	Solubility of Anhydrous (g/100 mL)	Solubility of Nonahydrate (g/100 mL)
Water	60.0 @ 0 °C[1][2]73.9 @ 20 °C[1][2]160 @ 100 °C[1][2]	67.3 @ unspecified temp.[1][2]
Methanol	14.45[1][2]	14.45[6]
Ethanol	8.63[1][2]	8.63[6]
Ethylene Glycol	18.32[1][2]	18.32[6]
Acetone	Soluble[7]	Soluble[8]

Key Chemical Processes & Relationships

The relationship between the hydrated and anhydrous forms is primarily defined by the presence of water of crystallization, which significantly impacts thermal stability.



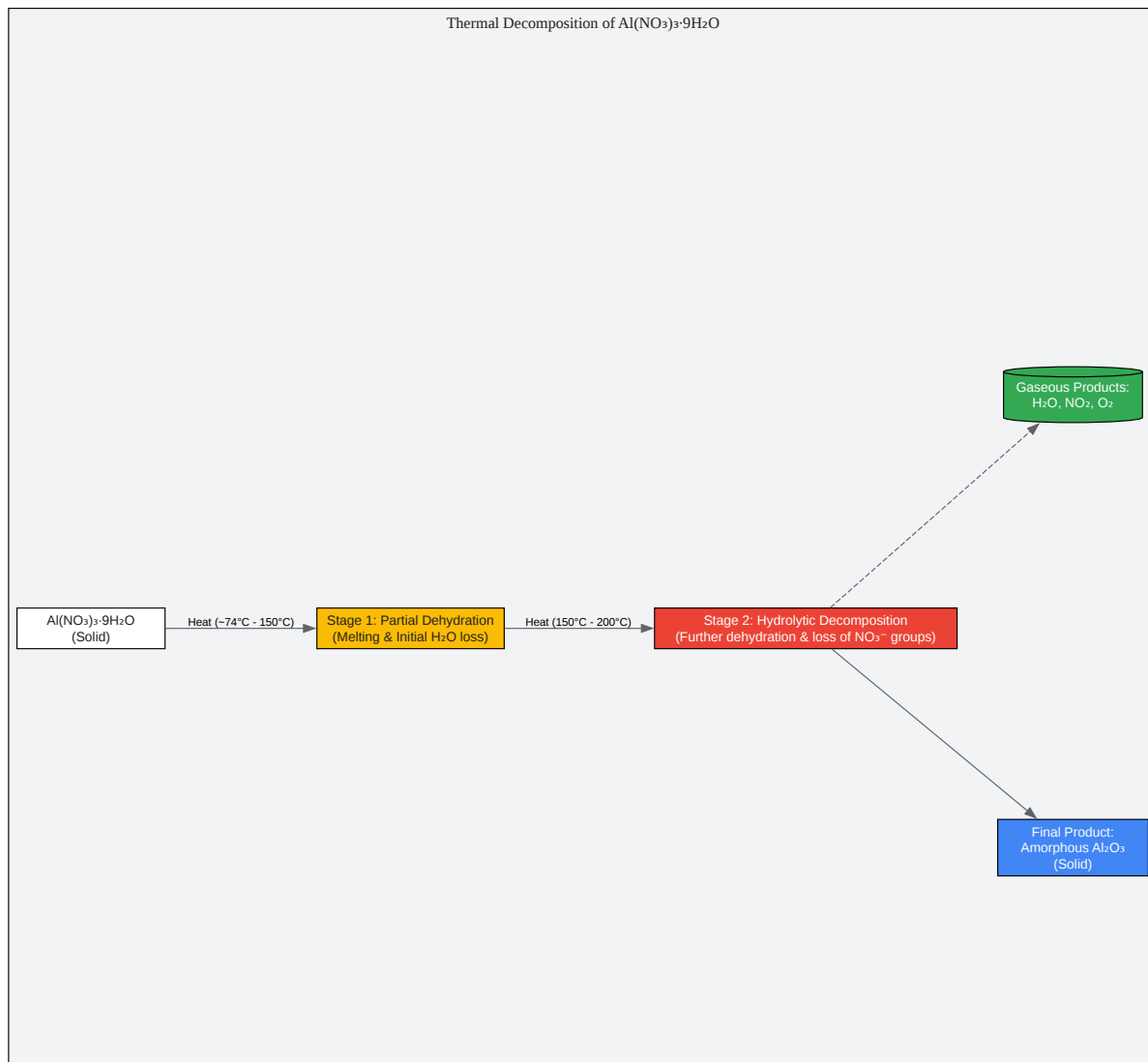
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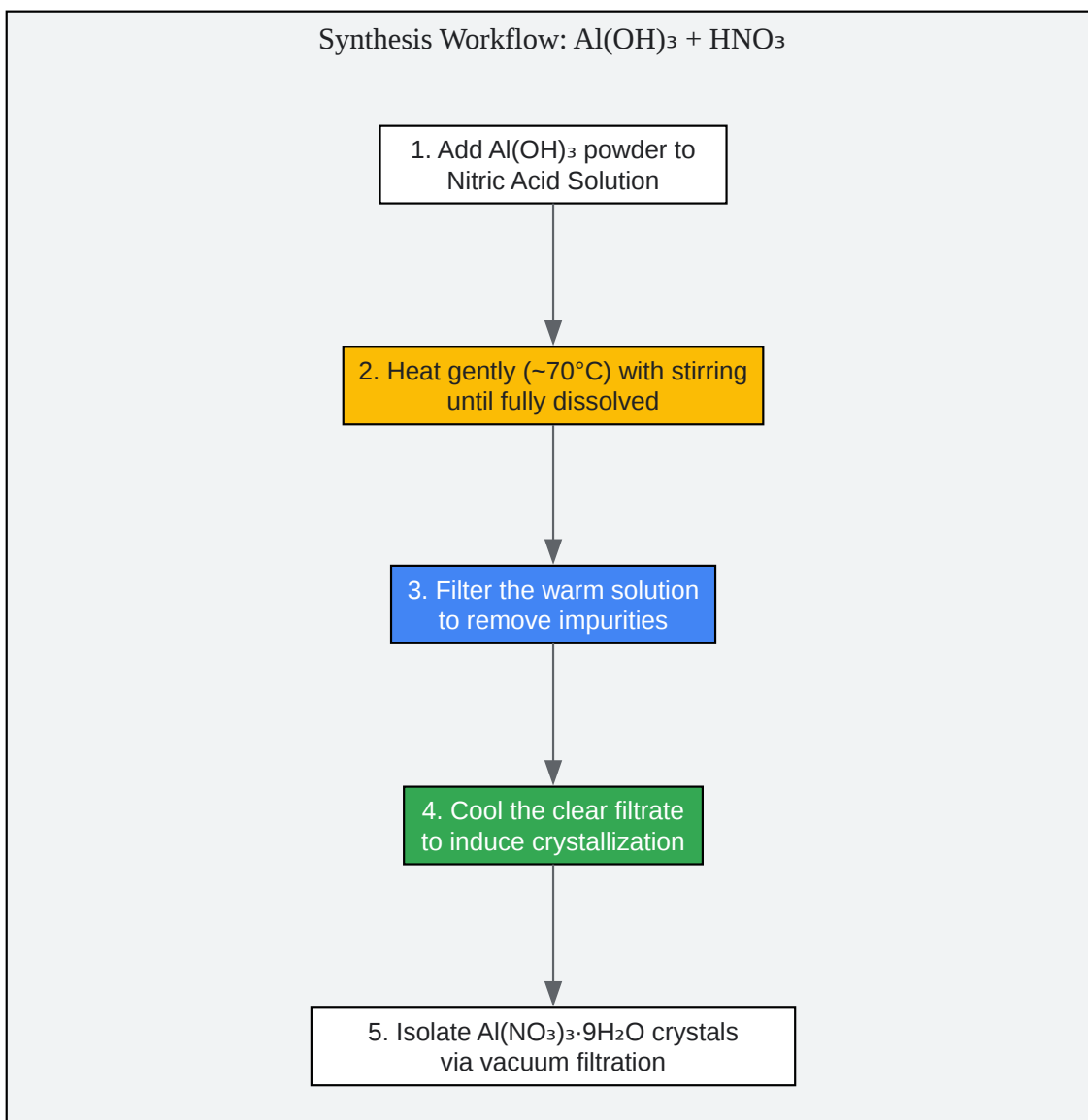
Figure 1: Relationship between hydrated and anhydrous **aluminum nitrate**.

Thermal Decomposition Pathway

The thermal decomposition of **aluminum nitrate** nonahydrate is a multi-stage process. It does not cleanly dehydrate to the anhydrous salt but instead undergoes a series of overlapping dehydration and hydrolytic decomposition steps, ultimately yielding amorphous alumina.[9] The process begins at temperatures between 150-200 °C, producing aluminum oxide, nitrogen

dioxide, and oxygen.^[1] Gaseous products identified during decomposition include H₂O, HNO₃, NO₂, NO, and N₂O.^[10]





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